

Application Note: Synthetic Routes to Functionalized 5-Methyl-1H-indazol-4-ol

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Compound of Interest

Compound Name: 5-Methyl-1H-indazol-4-ol

CAS No.: 1360968-74-6

Cat. No.: B1437451

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Abstract & Strategic Significance

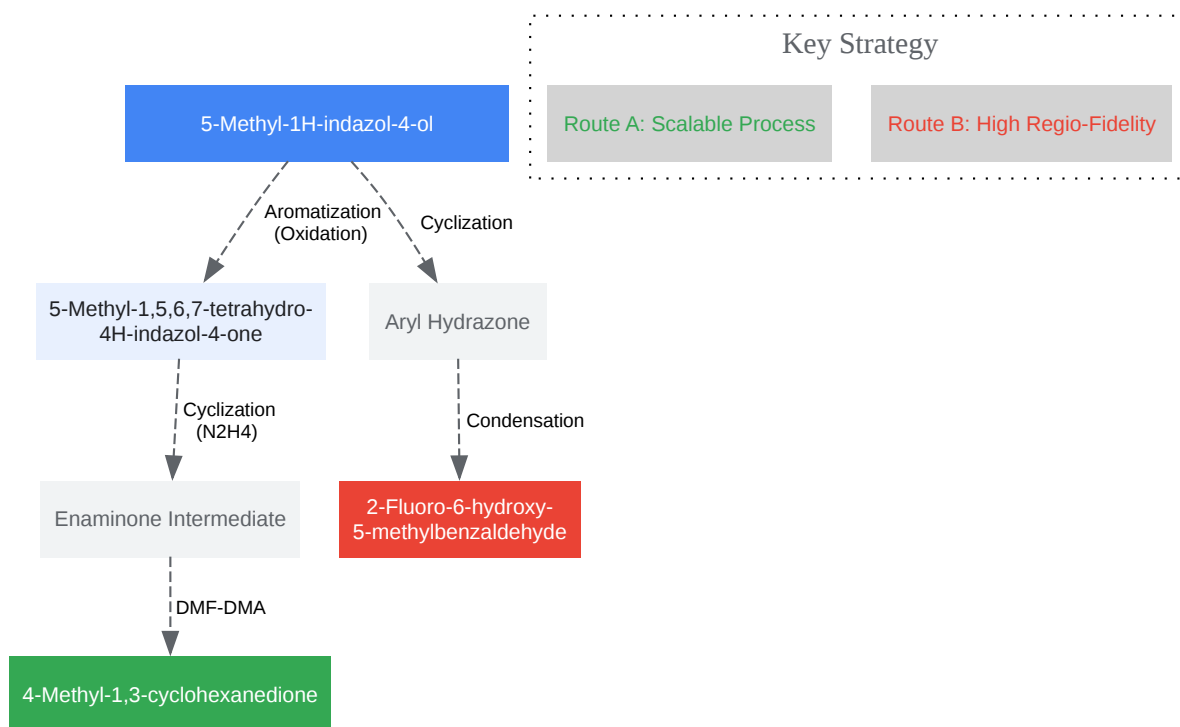
The 4-hydroxyindazole core is a privileged structure in medicinal chemistry, offering unique hydrogen-bonding capabilities and vectors for substitution that differ from the isomeric 5-, 6-, or 7-hydroxyindazoles. The introduction of a 5-methyl group adds steric bulk and lipophilicity adjacent to the hydroxyl group, often modulating metabolic stability and binding selectivity in protein pockets.

This guide details two primary synthetic strategies:

- **De Novo Cyclization (The "Enaminone Route"):** A scalable, cost-effective route starting from 4-methyl-1,3-cyclohexanedione. This is the preferred method for multi-gram to kilogram synthesis.
- **Aromatic Cyclization (The "Benzaldehyde Route"):** A high-fidelity route utilizing substituted benzaldehydes, ideal for late-stage diversification or when specific regiochemical purity is paramount.

Retrosynthetic Analysis

The strategic disconnection relies on establishing the pyrazole ring either from an aliphatic precursor (Route A) or an aromatic precursor (Route B).



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Figure 1: Retrosynthetic disconnection showing the aliphatic (Route A) and aromatic (Route B) pathways.

Route A: The Enaminone Cyclization Protocol (Recommended)

This route is favored for its use of inexpensive starting materials and avoidance of harsh nitration/reduction sequences.

Step 1: Enaminone Formation

Reaction: Condensation of 4-methyl-1,3-cyclohexanedione with

-dimethylformamide dimethyl acetal (DMF-DMA). Mechanism: The methylene group at C2 (between the two carbonyls) is the most acidic. Reaction with DMF-DMA yields the 2-((dimethylamino)methylene) derivative.

Step 2: Regioselective Cyclization

Reaction: Treatment with hydrazine hydrate.^[1] Expert Insight (Regiochemistry): The starting material, 4-methyl-1,3-cyclohexanedione, is unsymmetrical.

- Carbonyl C1: Less sterically hindered.
- Carbonyl C3: More hindered due to the adjacent C4-methyl group.
- Outcome: Hydrazine preferentially attacks C1. The subsequent cyclization incorporates C1 and C2 into the pyrazole ring, leaving the ketone at C3 (which becomes C4 in the indazole numbering). The methyl group at C4 (adjacent to the ketone) becomes the 5-methyl group in the final product. This intrinsic steric bias secures the desired regiochemistry.

Step 3: Aromatization

Reaction: Oxidation of the tetrahydroindazolone to the fully aromatic phenol. Reagents: DDQ (2,3-Dichloro-5,6-dicyano-1,4-benzoquinone) or Pd/C at elevated temperatures.

Detailed Protocol

Materials

- 4-Methyl-1,3-cyclohexanedione (CAS: 13482-23-0)
- DMF-DMA (CAS: 4637-24-5)
- Hydrazine hydrate (50-60%)
- DDQ (CAS: 84-58-2)
- Solvents: Toluene, Ethanol, Dioxane.

Procedure

- Enaminone Synthesis:
 - Dissolve 4-methyl-1,3-cyclohexanedione (10.0 g, 79 mmol) in Toluene (100 mL).
 - Add DMF-DMA (11.3 g, 95 mmol, 1.2 eq).
 - Reflux for 2 hours. Monitor by TLC (formation of a bright yellow spot).
 - Concentrate in vacuo to yield the crude enaminone (typically a yellow/orange solid). Use directly.
- Cyclization:
 - Dissolve the crude enaminone in Ethanol (80 mL).
 - Cool to 0°C. Add Hydrazine hydrate (4.0 g, 80 mmol) dropwise.
 - Stir at RT for 1 hour, then reflux for 2 hours.
 - Cool to RT. The product, 5-methyl-1,5,6,7-tetrahydro-4H-indazol-4-one, often precipitates. If not, concentrate and recrystallize from EtOAc/Hexane.
 - Yield Expectation: 75-85%.
- Aromatization:
 - Dissolve the tetrahydroindazolone (5.0 g, 33 mmol) in anhydrous Dioxane (50 mL).
 - Add DDQ (15.0 g, 66 mmol, 2.0 eq) cautiously (exothermic).
 - Reflux for 4–6 hours. The reaction mixture will turn dark.
 - Workup: Cool to RT. Filter off the hydroquinone byproduct. Concentrate the filtrate.
 - Purification: Flash chromatography (DCM:MeOH 95:5).
 - Product: **5-Methyl-1H-indazol-4-ol** (Off-white solid).

Route B: The Benzaldehyde Route (Alternative)

This route is employed when the starting aldehyde is available or when the aliphatic route yields inseparable isomers (rare).

Precursor: 2-Fluoro-6-hydroxy-5-methylbenzaldehyde. Note: This specific substitution pattern is accessed via Vilsmeier-Haack formylation of 4-methyl-3-fluorophenol or ortho-lithiation strategies.

Procedure

- Dissolve the aldehyde (1.0 eq) in Hydrazine hydrate (excess) or Ethanol/Hydrazine mix.
- Heat to reflux (80-100°C) for 4-12 hours in a sealed tube.
- Mechanism: Hydrazone formation followed by nucleophilic aromatic substitution (S_NAr) displacing the fluorine.
- Workup: Pour into water, adjust pH to ~7, filter the precipitate.

Functionalization Protocols

Once the core **5-methyl-1H-indazol-4-ol** is synthesized, it serves as a versatile platform.

A. O-Functionalization (Triflation)

To convert the phenol into a coupling partner for Suzuki/Buchwald reactions.

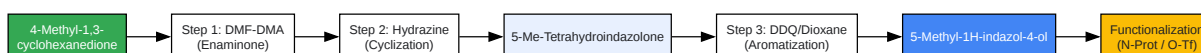
- Reagents: Triflic anhydride (), Pyridine or , DCM, 0°C.
- Protocol: Suspend indazole in DCM. Add 1.1 eq Base. Add 1.1 eq dropwise at 0°C.
- Note: The N-H proton is also acidic. It is highly recommended to protect the N1 position (e.g., with THP or SEM) before triflation to avoid N-triflation or polymerization.

B. N-Protection Strategy

Indazoles exist as 1H/2H tautomers. Protection usually favors N1 (thermodynamic) or N2 (kinetic) depending on conditions.

- THP Protection: DHP, pTSA (cat), DCM, RT. (Gives N1-THP as major).
- SEM Protection: SEM-Cl, NaH, THF, 0°C. (Gives N1-SEM).

C. Experimental Workflow Diagram



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Figure 2: Operational workflow for the synthesis and downstream functionalization.

Analytical Data Summary

Expected analytical characteristics for validation.

Property	Expected Data	Notes
Physical State	Off-white to pale yellow solid	Darkens upon oxidation/air exposure.
H NMR (DMSO-)	~12.8 (br s, 1H, NH), 9.8 (s, 1H, OH), 8.1 (s, 1H, H-3), 7.1 (d, H-7), 6.8 (d, H-6), 2.2 (s, 3H, Me).	H-3 is characteristic singlet around 8.0-8.2 ppm.
LC-MS (ESI+)		Indazole ionizes well in positive mode.
Solubility	DMSO, MeOH, DMF	Poor solubility in DCM/Hexane.

Troubleshooting & Expert Tips

- Regio-isomers in Step 2: While the 5-methyl isomer is favored, trace amounts of the 7-methyl isomer may form. These are separable by chromatography at the tetrahydro-stage. The 5-methyl isomer has the ketone signal slightly more shielded due to the adjacent methyl in ^{13}C NMR.
- Aromatization Stalling: If DDQ reaction is sluggish, add a catalytic amount of Acetic Acid. Alternatively, using Pd/C in refluxing p-cymene is cleaner but requires high temperature (180°C).
- Tautomerism: In NMR, the NH proton may be broad or invisible depending on water content. The OH proton is usually distinct in dry DMSO.

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